

Personal protective equipment for handling trans-2-docosenoyl-CoA

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Compound of Interest

Compound Name: trans-2-docosenoyl-CoA

Cat. No.: B15550935

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Essential Safety and Handling Guide for trans-2-docosenoyl-CoA

Disclaimer: A specific Safety Data Sheet (SDS) for **trans-2-docosenoyl-CoA** was not located. The following guidance is based on general safety protocols for long-chain acyl-CoA compounds and available data for similar chemicals. Researchers must conduct a thorough risk assessment and consult their institution's Environmental Health and Safety (EHS) department before handling this compound.

Immediate Safety and Handling Information

Trans-2-docosenoyl-CoA is a long-chain fatty acyl-CoA molecule likely to be a solid at room temperature. While specific toxicity data is unavailable, it should be handled with care as a potentially hazardous substance. Exposure may cause skin and eye irritation.^{[1][2][3][4]} Inhalation of dust should be avoided.

Personal Protective Equipment (PPE):

Proper PPE is mandatory to prevent exposure. The following table summarizes the recommended PPE for handling **trans-2-docosenoyl-CoA**.

Protection Type	Recommended Equipment	Specification/Standard
Eye and Face Protection	Safety glasses with side shields or goggles. A face shield may be required for splash hazards.[1][2][5][6]	ANSI Z87.1 or equivalent
Skin Protection	Chemical-resistant gloves (e.g., nitrile, neoprene). A lab coat or chemical-resistant apron is also required.[1][2][5][6][7]	ASTM D6978 for chemotherapy gloves may be a good practice.[8]
Respiratory Protection	A NIOSH-approved respirator (e.g., N95 or higher) should be used if handling fine powders or if there is a risk of aerosol generation.[5][6]	Follow OSHA respirator regulations [29 CFR 1910.134].[3]
Hand Hygiene	Wash hands thoroughly with soap and water before and after handling the compound and after removing gloves.[1][7]	

Operational and Disposal Plans

Handling and Storage:

- **Engineering Controls:** Handle in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.[2][3] Ensure eyewash stations and safety showers are readily accessible.[4]
- **Storage:** Store in a tightly sealed container in a cool, dry, and well-ventilated place.[1] Protect from light and moisture, as acyl-CoA compounds can be sensitive.[3]
- **Safe Handling Practices:** Avoid creating dust. Use appropriate tools for weighing and transferring the solid. Do not eat, drink, or smoke in the laboratory.[7]

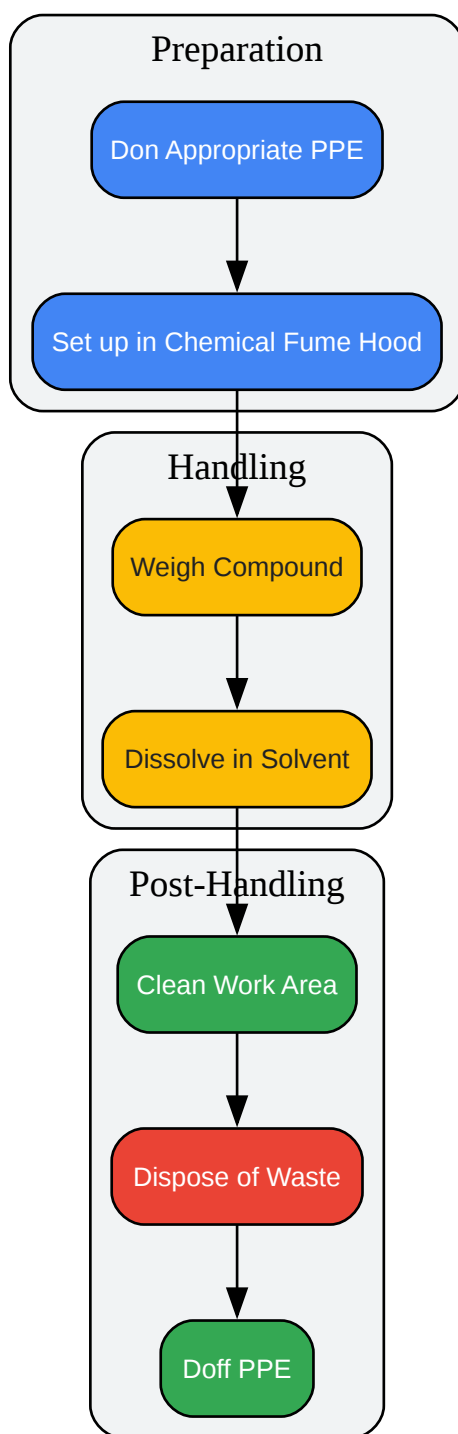
Spill and Emergency Procedures:

- **Spill:** In case of a spill, evacuate the area. Wear appropriate PPE, including respiratory protection. Carefully sweep up the solid material, avoiding dust generation, and place it in a sealed container for disposal. Clean the spill area with a suitable solvent and then with soap and water.
- **First Aid:**
 - **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[\[1\]](#)[\[2\]](#)[\[4\]](#)
 - **Skin Contact:** Remove contaminated clothing and wash the affected area with soap and water. If irritation persists, seek medical attention.[\[1\]](#)[\[2\]](#)[\[4\]](#)
 - **Inhalation:** Move the exposed person to fresh air. If not breathing, give artificial respiration. Seek medical attention.[\[2\]](#)
 - **Ingestion:** Do NOT induce vomiting. Rinse mouth with water. Seek medical attention.[\[1\]](#)[\[2\]](#)

Disposal Plan: Dispose of **trans-2-docosenoyl-CoA** and any contaminated materials as hazardous chemical waste in accordance with all federal, state, and local regulations. Do not dispose of it down the drain or in the regular trash.

Experimental Workflow

The following diagram illustrates a safe workflow for handling **trans-2-docosenoyl-CoA** in a laboratory setting.



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Caption: Safe handling workflow for **trans-2-docosenoyl-CoA**.

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